

Spectroscopic Profile of (S)-Pyrrolidin-3-ylmethanol Hydrochloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (S)-Pyrrolidin-3-ylmethanol
hydrochloride

Cat. No.: B578605

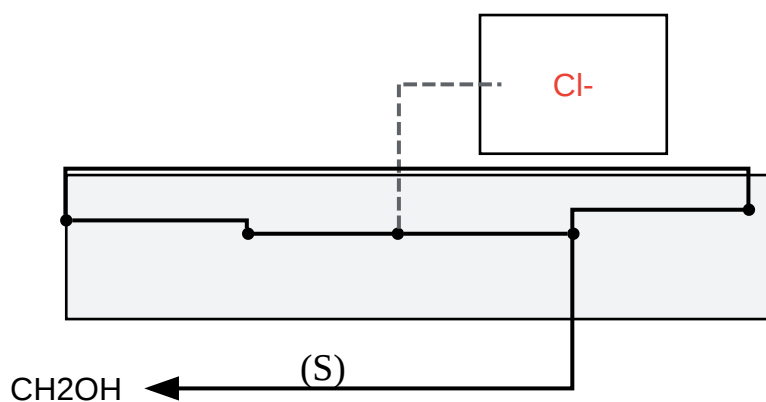
[Get Quote](#)

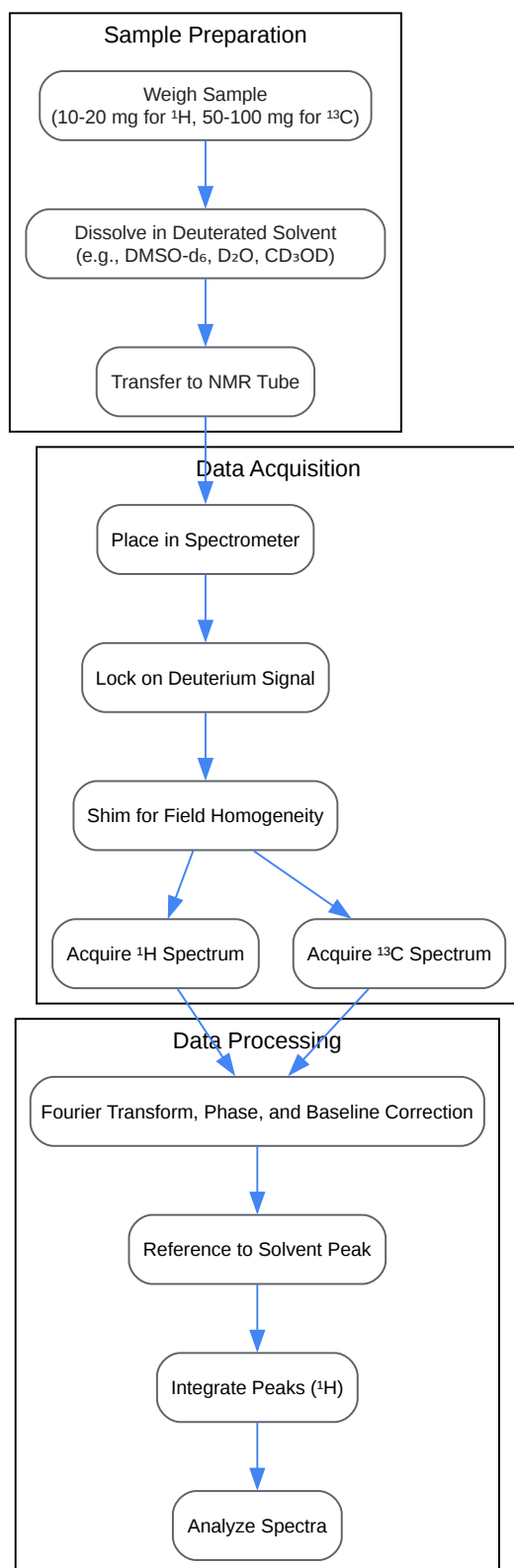
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for **(S)-Pyrrolidin-3-ylmethanol hydrochloride**, a chiral building block of significant interest in pharmaceutical research and development. This document outlines the expected Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopic characteristics of the molecule and provides detailed, generalized experimental protocols for data acquisition.

Molecular Structure

(S)-Pyrrolidin-3-ylmethanol hydrochloride is a pyrrolidine derivative with a hydroxymethyl group at the chiral center on the third carbon. The hydrochloride salt form enhances its stability and water solubility, making it a versatile intermediate in organic synthesis.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Spectroscopic Profile of (S)-Pyrrolidin-3-ylmethanol Hydrochloride: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b578605#spectroscopic-data-of-s-pyrrolidin-3-ylmethanol-hydrochloride-nmr-ir>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com